

Essential Safety and Logistical Information for Handling Z-Asp(OMe)-OH

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Compound of Interest

Compound Name: Z-Asp(OMe)-OH

Cat. No.: B3005506

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **Z-Asp(OMe)-OH**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

Property	Value
Synonyms	N-Cbz-L-aspartic acid β -methyl ester, Z-L-Aspartic acid 4-methyl ester ^[1]
CAS Number	3160-47-2 ^[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₆ ^[2]
Molecular Weight	281.26 g/mol
Appearance	White to off-white powder
Melting Point	98 °C
Storage Temperature	2-8°C (35.6-46.4°F)

Hazard Identification and Personal Protective Equipment (PPE)

Z-Asp(OMe)-OH is classified as a combustible solid. It is harmful if swallowed or inhaled and can cause serious eye damage. Therefore, strict adherence to PPE guidelines is mandatory.

PPE Category	Recommended Equipment	Specifications
Respiratory Protection	Dust mask	NIOSH-approved N95 or equivalent
Eye Protection	Eyeshields / Goggles	Chemical safety goggles or a face shield
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile or neoprene)
Body Protection	Lab coat or gown	Standard laboratory coat

Operational Plan for Handling Z-Asp(OMe)-OH

This step-by-step guide ensures the safe handling of **Z-Asp(OMe)-OH** during routine laboratory procedures.

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Don all required PPE as specified in the table above.
- Weighing and Transfer:
 - Handle **Z-Asp(OMe)-OH** as a powder in a well-ventilated area or fume hood to minimize dust inhalation.

- Use a spatula or other appropriate tool to carefully transfer the powder. Avoid creating dust clouds.
- If weighing, do so in a tared container on a calibrated scale within the fume hood.
- Dissolution:
 - **Z-Asp(OMe)-OH** is soluble in solvents such as Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.
 - Add the solvent slowly to the powder to avoid splashing.
 - If necessary, gentle agitation or sonication can be used to aid dissolution.
- Reaction Setup:
 - If used in a reaction, ensure the reaction vessel is securely clamped and equipped with any necessary apparatus (e.g., condenser, dropping funnel).
 - Keep the container of **Z-Asp(OMe)-OH** tightly closed when not in use.

Disposal Plan

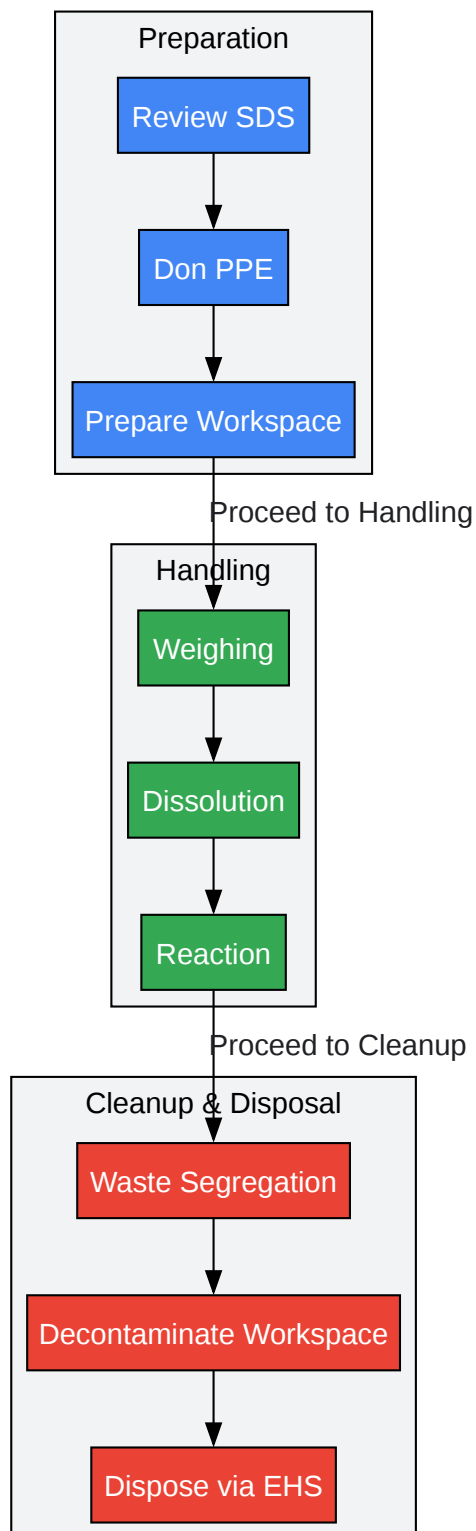
Proper disposal of **Z-Asp(OMe)-OH** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect all waste materials, including unused **Z-Asp(OMe)-OH**, contaminated consumables (e.g., gloves, weighing paper), and empty containers, in a designated and clearly labeled hazardous waste container.
- Spill Management:
 - In case of a small spill, carefully sweep or scoop the solid material into a designated waste container. Avoid generating dust.
 - Clean the spill area with an appropriate solvent and decontaminate the surface.

- For large spills, evacuate the area and follow your institution's emergency procedures.
- Container Disposal:
 - Rinse empty containers with a suitable solvent three times.
 - Collect the rinsate as hazardous waste.
 - Deface the label on the empty container before disposing of it in accordance with institutional guidelines.
- Final Disposal:
 - Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office. Do not dispose of **Z-Asp(OMe)-OH** down the drain or in regular trash.

Experimental Workflow for Handling **Z-Asp(OMe)-OH**

Safe Handling Workflow for Z-Asp(OMe)-OH



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Caption: A flowchart outlining the key stages for the safe handling of **Z-Asp(OMe)-OH**.

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References

- 1. Z-Asp(OMe)-OH $\geq 98.0\%$ (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. peptide.com [peptide.com]
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